

Introduction: A Privileged Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name:	3-Oxazol-5-yl-benzenesulfonyl chloride
CAS No.:	499770-75-1
Cat. No.:	B1304178

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3-Oxazol-5-yl-benzenesulfonyl chloride stands as a significant heterocyclic building block for professionals in medicinal chemistry and organic synthesis. This compound uniquely merges two critical pharmacophoric elements: the versatile oxazole ring and the reactive benzenesulfonyl chloride moiety. The oxazole ring, a five-membered aromatic heterocycle, is a well-established scaffold in numerous natural products and FDA-approved drugs, prized for its ability to engage in various non-covalent interactions with biological targets like enzymes and receptors.^{[1][2][3]} Its derivatives are known to exhibit a wide spectrum of biological activities, including anti-inflammatory, antibacterial, antifungal, and anticancer properties.^{[1][4]}

Simultaneously, the benzenesulfonyl chloride group serves as a highly reactive and versatile synthetic handle.^[5] It is predominantly used to introduce sulfonyl groups, most notably through reactions with amines to form sulfonamides—a cornerstone functional group in a vast array of pharmaceuticals.^[6] The strategic placement of the oxazole at the meta-position of the benzenesulfonyl chloride ring offers a distinct structural vector for probing molecular interactions, making this reagent a valuable tool for constructing libraries of novel, biologically active compounds. This guide provides an in-depth analysis of its chemical properties,

reactivity, synthesis, and applications, tailored for researchers aiming to leverage its potential in drug development programs.

Core Physicochemical Properties

The fundamental properties of **3-Oxazol-5-yl-benzenesulfonyl chloride** are summarized below. These data are critical for experimental design, reaction setup, and safety considerations.

Property	Value	Reference
CAS Number	499770-75-1	[7]
Molecular Formula	C ₉ H ₆ ClNO ₃ S	[7][8]
Molecular Weight	243.67 g/mol	[7]
Appearance	Off-white to light yellow solid	[9]
Melting Point	134.6 °C	[7]
Boiling Point	411.4 °C at 760 mmHg	[7]
Density	1.455 g/cm ³	[7]
SMILES	<chem>O=S(=O)(Cl)c1cccc(-c2cnco2)c1</chem>	[7]
InChIKey	NVZBCBJNRFKVHB-UHFFFAOYSA-N	[8]

Chemical Structure and Reactivity Profile

The chemical behavior of **3-Oxazol-5-yl-benzenesulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom within the sulfonyl chloride group (-SO₂Cl).

3-Oxazol-5-yl-benzenesulfonyl chloride



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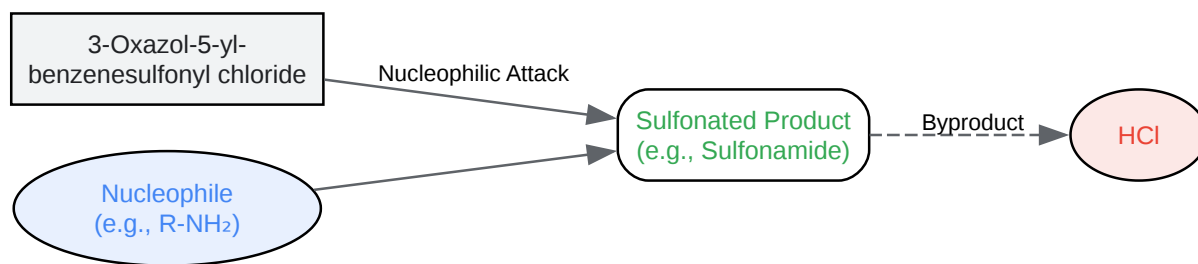
Caption: Chemical Structure of **3-Oxazol-5-yl-benzenesulfonyl chloride**.

Mechanism of Reactivity: The Electrophilic Sulfur Center

The sulfur atom is bonded to two highly electronegative oxygen atoms and a chlorine atom. This arrangement creates a significant partial positive charge on the sulfur, rendering it a potent electrophile.[10] Consequently, it is highly susceptible to nucleophilic attack, making it an excellent reagent for sulfonylation reactions.

Key Reactions

- **Sulfonamide Formation:** This is the most prominent application. The compound reacts readily with primary and secondary amines to form stable sulfonamides. This reaction is fundamental to the synthesis of many drug candidates.[6] The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the electrophilic sulfur, leading to the displacement of the chloride ion.
- **Sulfonate Ester Formation:** In a similar fashion, it reacts with alcohols, typically in the presence of a non-nucleophilic base (e.g., pyridine), to yield sulfonate esters.[6]
- **Hydrolysis:** The compound is sensitive to moisture and reacts with water, particularly when heated, to hydrolyze into the corresponding 3-(oxazol-5-yl)benzenesulfonic acid and hydrochloric acid (HCl).[11][12] This reactivity underscores the need for anhydrous storage and reaction conditions.



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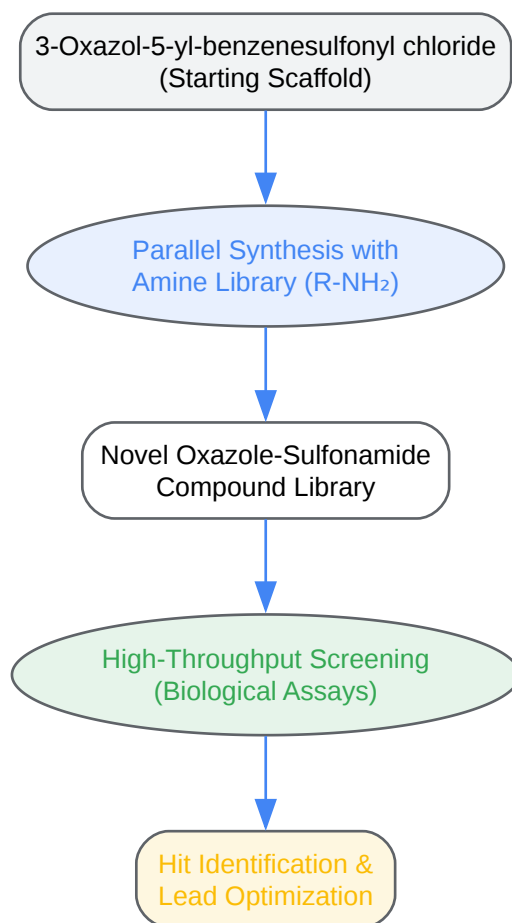
Caption: Core reactivity pathway with a nucleophile.

Application in Medicinal Chemistry & Drug Development

The true value of **3-Oxazol-5-yl-benzenesulfonyl chloride** lies in its function as a molecular scaffold for generating novel chemical entities with therapeutic potential. The combination of the biologically active oxazole core with the sulfonamide-forming reactive handle provides a powerful strategy for drug design.

Rationale for Use in Synthesis

- **Bioisosterism:** The oxazole ring is a proven bioisostere for other cyclic structures like thiazoles, imidazoles, and even phenyl rings, allowing for the fine-tuning of a drug candidate's steric and electronic properties to improve efficacy and pharmacokinetic profiles. [\[13\]](#)
- **Structural Diversity:** The sulfonyl chloride group allows for the straightforward introduction of a wide array of amine-containing fragments, rapidly generating a library of diverse sulfonamide derivatives.
- **Proven Pharmacophore:** Sulfonamides are a "privileged" functional group in medicinal chemistry, found in drugs with antibacterial, diuretic, anticonvulsant, and anti-inflammatory activities.



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Caption: Workflow for drug discovery applications.

Experimental Protocol: General Synthesis of a Novel Sulfonamide

This protocol provides a representative, self-validating workflow for the synthesis of a sulfonamide derivative using **3-Oxazol-5-yl-benzenesulfonyl chloride**.

Objective: To synthesize N-substituted-3-(oxazol-5-yl)benzenesulfonamide.

Materials:

- **3-Oxazol-5-yl-benzenesulfonyl chloride** (1.0 eq)
- Desired primary or secondary amine (1.1 eq)

- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (TEA) or Pyridine (1.5 eq)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- TLC plates (silica gel 60 F₂₅₄)
- Solvents for chromatography (e.g., Hexanes/Ethyl Acetate mixture)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (N₂ or Argon), add **3-Oxazol-5-yl-benzenesulfonyl chloride** (1.0 eq). Dissolve it in anhydrous DCM.
 - **Causality:** Anhydrous conditions are critical to prevent hydrolysis of the sulfonyl chloride starting material.^{[7][14]}
- **Amine Addition:** In a separate flask, dissolve the amine (1.1 eq) and TEA (1.5 eq) in anhydrous DCM. Cool the sulfonyl chloride solution to 0 °C using an ice bath.
 - **Causality:** Cooling the reaction mitigates potential exothermic events and improves selectivity. TEA acts as a base to neutralize the HCl byproduct generated during the reaction, driving the equilibrium towards the product.
- **Reaction Execution:** Add the amine/TEA solution dropwise to the stirring sulfonyl chloride solution at 0 °C. After the addition is complete, allow the reaction to warm to room temperature and stir for 4-12 hours.
- **In-Process Control (Self-Validation):** Monitor the reaction progress using Thin Layer Chromatography (TLC). Spot the starting material and the reaction mixture on a TLC plate. The disappearance of the starting material spot and the appearance of a new, typically more polar, product spot indicates reaction completion.

- **Work-up and Extraction:** Once the reaction is complete, quench it by adding water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl (to remove excess base), saturated NaHCO₃ solution (to remove acidic impurities), and brine.
 - **Causality:** This aqueous work-up sequence purifies the crude product by removing unreacted reagents and byproducts based on their acid-base properties and solubility.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product using flash column chromatography on silica gel with an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure sulfonamide.
- **Characterization (Final Validation):** Confirm the structure and purity of the final compound using analytical techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.[15]

Safety, Handling, and Storage

3-Oxazol-5-yl-benzenesulfonyl chloride is a reactive and corrosive chemical that requires careful handling.

- **Hazards:**
 - Causes severe skin burns and eye damage.[7]
 - Reacts violently or readily with water, liberating toxic and corrosive gases (HCl).[7][11]
 - Harmful if swallowed.[7]
- **Personal Protective Equipment (PPE):**
 - Always handle inside a chemical fume hood.[7]
 - Wear appropriate protective gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.[7][14]

- Storage:
 - Store in a cool, dry, well-ventilated place away from water and moisture.[\[7\]](#)[\[14\]](#)
 - Keep the container tightly closed. It is moisture-sensitive.[\[7\]](#)[\[14\]](#)
 - Store away from incompatible materials such as strong bases, oxidizers, and amines.[\[11\]](#)
[\[14\]](#)
- Disposal:
 - Dispose of waste in accordance with federal, state, and local regulations. Do not add water to the waste container.[\[7\]](#)

Conclusion

3-Oxazol-5-yl-benzenesulfonyl chloride is a high-value reagent for chemical and pharmaceutical research. Its bifunctional nature, combining a reactive sulfonylation center with a biologically relevant oxazole motif, makes it an ideal starting point for the synthesis of targeted compound libraries. A thorough understanding of its physicochemical properties, reactivity, and handling requirements is essential for researchers to safely and effectively harness its synthetic potential in the pursuit of novel therapeutics.

References

- Wikipedia. (n.d.). Benzenesulfonyl chloride. Retrieved from [\[Link\]](#)
- Ma, S., et al. (2020). Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis. *Molecules*, 25(7), 1606. Available at: [\[Link\]](#)
- Amerigo Scientific. (n.d.). 4-(1,3-Oxazol-5-yl)benzenesulfonyl chloride. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). 3-(1,3-OXAZOL-5-YL)BENZENESULFONYLCHLORIDE. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzenesulfonyl chloride. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

- Swellmeen, L. (2016). 1,3-Oxazole Derivatives: A Review of Biological Activities as Antipathogenic. *Der Pharma Chemica*, 8(13), 269-286. Available at: [\[Link\]](#)
- PubChemLite. (n.d.). **3-oxazol-5-yl-benzenesulfonyl chloride** (C₉H₆ClNO₃S). Retrieved from [\[Link\]](#)
- LookChem. (n.d.). BENZENESULPHONYL CHLORIDE. Retrieved from [\[Link\]](#)
- Molbase. (n.d.). Benzenesulfonyl chloride, 4-(5-methyl-3-phenyl-4-isoxazolyl)-. Retrieved from [\[Link\]](#)
- ChemBK. (n.d.). Benzenesulfonyl chloride for HPLC derivatization. Retrieved from [\[Link\]](#)
- Li, S., et al. (2025). Oxazole and isoxazole-containing pharmaceuticals: targets, pharmacological activities, and their SAR studies. *RSC Medicinal Chemistry*. Available at: [\[Link\]](#)
- Google Patents. (2016). CN105753751A - High-purity benzene sulfonyl chloride synthetic method.
- Tadesse, M. G., et al. (2022). Synthesis of Benzimidazole-Sulfonyl Derivatives and Their Biological Activities. *Journal of Chemistry*, 2022, 1-20. Available at: [\[Link\]](#)
- Wang, W., et al. (2018). Recent advance in oxazole-based medicinal chemistry. *European Journal of Medicinal Chemistry*, 144, 697-722. Available at: [\[Link\]](#)
- Li, S., et al. (2025). Oxazole and isoxazole-containing pharmaceuticals: targets, pharmacological activities, and their SAR studies. *RSC Medicinal Chemistry*. Available at: [\[Link\]](#)
- Khokhlov, A. S., et al. (2024). Identification and synthesis of metabolites of 4-(5-methyl-1,3,4-oxadiazole-2-yl)-benzenesulfonamide. *Pharmacia*, 71(4), 1145–1154. Available at: [\[Link\]](#)
- Khokhlov, A. S., et al. (2024). The Identification and synthesis of metabolites of 4-(5-methyl-1,3,4-oxadiazole-2-yl). *Pharmacia*. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). The 13 C-NMR spectra of the new compounds have shown the characteristic signal of benzylidene-oxazol-5(4H)-ones synthesis. Retrieved from [\[Link\]](#)

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Sources

- [1. Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Oxazole and isoxazole-containing pharmaceuticals: targets, pharmacological activities, and their SAR studies - RSC Medicinal Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Recent advance in oxazole-based medicinal chemistry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. derpharmachemica.com \[derpharmachemica.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
- [6. Benzenesulfonyl chloride - Wikipedia \[en.wikipedia.org\]](#)
- [7. CAS#:499770-75-1 | 3-\(1,3-OXAZOL-5-YL\)BENZENESULFONYLCHLORIDE | Chemsrcc \[chemsrc.com\]](#)
- [8. PubChemLite - 3-oxazol-5-yl-benzenesulfonyl chloride \(C9H6ClNO3S\) \[pubchemlite.lcsb.uni.lu\]](#)
- [9. 4-\(1,3-OXAZOL-5-YL\)BENZENESULFONYL CHLORIDE | 337508-66-4 \[amp.chemicalbook.com\]](#)
- [10. 3-Oxazol-5-yl-benzenesulfonyl chloride | 499770-75-1 | Benchchem \[benchchem.com\]](#)
- [11. cameochemicals.noaa.gov \[cameochemicals.noaa.gov\]](#)
- [12. dspace.bsuedu.ru \[dspace.bsuedu.ru\]](#)
- [13. Oxazole and isoxazole-containing pharmaceuticals: targets, pharmacological activities, and their SAR studies - RSC Medicinal Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [14. tcichemicals.com \[tcichemicals.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
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